

# 2'-Iodoacetophenone molecular weight and formula

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## Compound of Interest

Compound Name: 2'-Iodoacetophenone

Cat. No.: B1295891

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## An In-depth Technical Guide to 2'-Iodoacetophenone

This technical guide provides a comprehensive overview of the core physicochemical properties, synthesis, and applications of **2'-Iodoacetophenone**, a key intermediate in various chemical and pharmaceutical syntheses. The information is tailored for researchers, scientists, and professionals in drug development and material science.

## Core Properties of 2'-Iodoacetophenone

**2'-Iodoacetophenone** is a halogenated aromatic ketone. Its chemical structure, featuring an iodine atom on the ortho position of the acetophenone ring, makes it a versatile reagent in organic synthesis.<sup>[1]</sup> The presence of the iodine atom, a good leaving group, and the carbonyl group allows for a variety of chemical modifications and makes it highly reactive in processes like nucleophilic substitution reactions.<sup>[1][2]</sup>

## Quantitative Data Summary

The fundamental molecular and physical properties of **2'-Iodoacetophenone** are summarized in the table below for quick reference.

| Property          | Value                                                                  | Citations       |
|-------------------|------------------------------------------------------------------------|-----------------|
| Molecular Formula | C <sub>8</sub> H <sub>7</sub> IO                                       | [2][3][4]       |
| Molecular Weight  | 246.05 g/mol                                                           | [2][3][4][5][6] |
| CAS Number        | 2142-70-3                                                              | [2][3]          |
| Appearance        | Yellow to amber solid or clear yellow liquid                           | [2][7]          |
| Melting Point     | 29-32 °C                                                               | [2]             |
| Density           | ~1.72 - 1.78 g/mL at 25 °C                                             | [2][7][8]       |
| Refractive Index  | 1.618 (at 20 °C)                                                       | [2][5][7]       |
| Solubility        | Soluble in organic solvents (e.g., ethanol, ether); insoluble in water | [1][2]          |

## Experimental Protocols

The following section details a common experimental protocol for the synthesis of **2'-Iodoacetophenone**.

### Synthesis of 2'-Iodoacetophenone via Diazotization of 2'-Aminoacetophenone

This method is a widely used laboratory procedure for the preparation of **2'-Iodoacetophenone**.[\[6\]\[7\]](#)

Materials:

- 2'-Aminoacetophenone
- p-Toluenesulfonic acid (p-TsOH)
- Acetonitrile (CH<sub>3</sub>CN)
- Sodium nitrite (NaNO<sub>2</sub>)

- Potassium iodide (KI)
- Deionized water (H<sub>2</sub>O)
- Sodium bicarbonate (NaHCO<sub>3</sub>)
- Sodium thiosulfate (Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>)
- Ethyl acetate (EtOAc)
- Hexanes

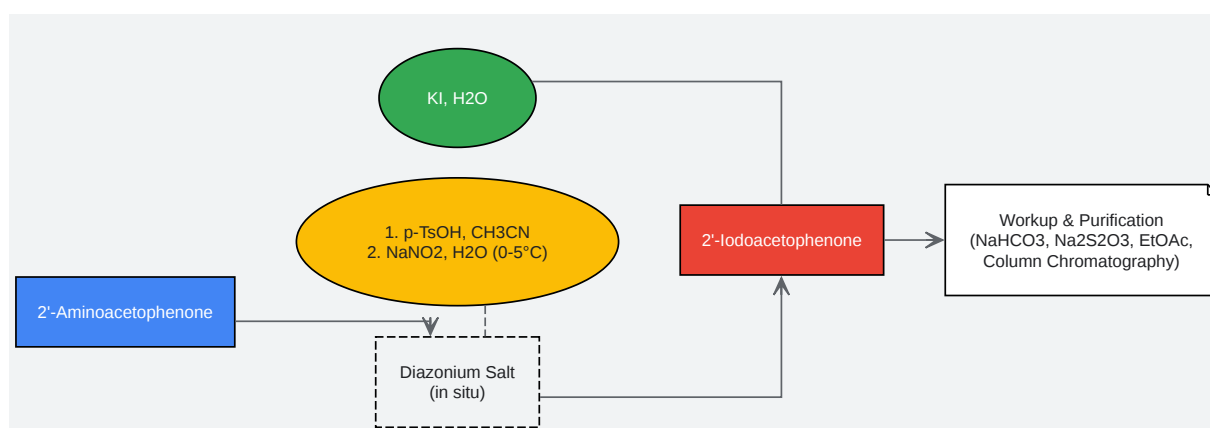
Procedure:

- In a suitable reaction vessel, dissolve p-TsOH (3.0 equivalents) in acetonitrile.
- Add 2'-aminoacetophenone (1.0 equivalent) to the solution. Cool the resulting amine salt suspension to 0-5 °C in an ice bath.[6][7]
- Prepare a solution of sodium nitrite (2.0 equivalents) in water and a separate solution of potassium iodide (2.5 equivalents) in water.
- Sequentially add the sodium nitrite solution and then the potassium iodide solution to the cooled suspension.[6][7]
- Stir the reaction mixture at 0-5 °C for 10 minutes.[6][7]
- Allow the mixture to warm to room temperature and continue stirring until the starting amine is completely consumed, which can be monitored by an appropriate technique (e.g., TLC).[6][7]
- Upon completion, add water to the reaction mixture, followed by the addition of a 1M sodium bicarbonate solution until the pH reaches 9-10.[6][7]
- Add a 2M sodium thiosulfate solution to quench any remaining iodine.[6][7]
- Extract the aqueous mixture with ethyl acetate.

- Combine the organic extracts and purify using column chromatography with a hexane:ethyl acetate (9:1 v/v) eluent to yield **2'-iodoacetophenone** as a yellow oil.[6][7]

## Visualization of Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2'-Iodoacetophenone** from 2'-Aminoacetophenone.



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Caption: Synthesis workflow for **2'-Iodoacetophenone**.

## Applications in Research and Development

**2'-Iodoacetophenone** serves as a crucial building block in the synthesis of a variety of organic molecules. Its primary applications are found in:

- Pharmaceutical Synthesis:** It is an essential intermediate for producing numerous active pharmaceutical ingredients (APIs), including indene derivatives.[2][7]
- Material Science:** The compound is utilized in creating novel materials, such as polymers with specific electronic or optical properties.[2]

- Fine Chemicals: It acts as a precursor for various fine chemicals, contributing to industries like fragrances.[2]
- Organic Synthesis: It readily reacts with boronic acids to form aryl boronic acid derivatives, which can act as organocatalysts for synthesizing other bioactive molecules.[1][6][7]

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